

Spectroscopic data (NMR, IR, MS) for 4-Bromo-6-methylbenzo[d]thiazole

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Compound of Interest

Compound Name: 4-Bromo-6-methylbenzo[d]thiazole

Cat. No.: B12095823

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Generalized Experimental Workflow for Spectroscopic Analysis

This section outlines the typical procedures for acquiring NMR, IR, and MS data for a solid organic compound like **4-Bromo-6-methylbenzo[d]thiazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

• ¹H and ¹³C NMR: A sample of the compound (typically 5-10 mg for ¹H, 15-25 mg for ¹³C) is dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube. The spectra are recorded on a spectrometer, for example, a 400 or 500 MHz instrument. Chemical shifts are reported in parts per million (ppm) relative to a tetramethylsilane (TMS) internal standard.

Infrared (IR) Spectroscopy

• Attenuated Total Reflectance (ATR) or KBr Pellet: For ATR-IR, a small amount of the solid sample is placed directly on the ATR crystal. For the KBr method, a small amount of the compound is ground with potassium bromide and pressed into a thin pellet. The spectrum is then recorded, typically in the range of 4000-400 cm⁻¹, to identify functional groups.

Mass Spectrometry (MS)

• Electron Ionization (EI) or Electrospray Ionization (ESI): A dilute solution of the sample is introduced into the mass spectrometer. EI-MS is a common technique for volatile, thermally



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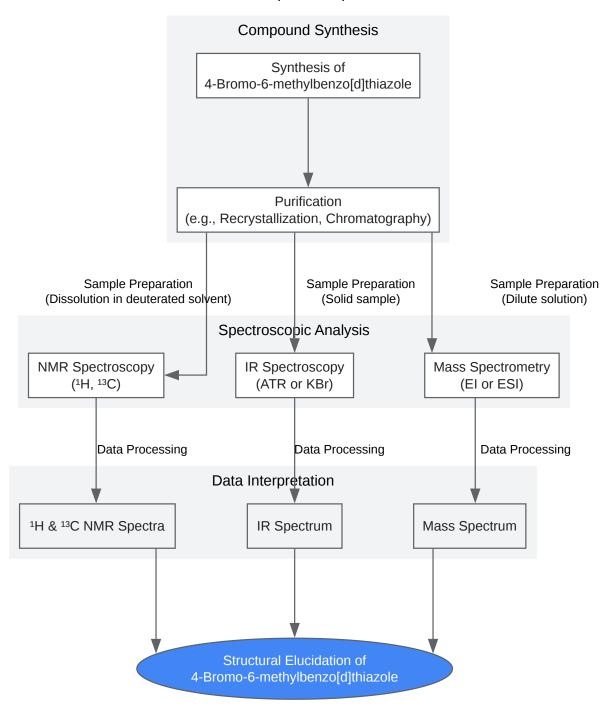
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stable compounds, while ESI-MS is suitable for a wider range of compounds and can be coupled with liquid chromatography. The instrument analyzes the mass-to-charge ratio (m/z) of the resulting ions.

Below is a conceptual diagram illustrating this general experimental workflow.



General Workflow for Spectroscopic Characterization



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Caption: Generalized workflow for the synthesis and spectroscopic characterization of an organic compound.

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